

CAS number 22241-00-5 chemical information and safety data

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Compound of Interest

Compound Name: 1-(5-Amino-2-methylphenyl)ethanone

Cat. No.: B1647496

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An In-depth Technical Guide to 2-(Trifluoromethyl)nicotinic Acid

Disclaimer: The information provided in this document pertains to the chemical 2-(Trifluoromethyl)nicotinic acid, which is associated with CAS number 131747-43-8. The CAS number provided in the topic, 22241-00-5, corresponds to the chemical **1-(5-Amino-2-methylphenyl)ethanone**. Based on the depth of information requested, it is presumed that the intended subject of inquiry is 2-(Trifluoromethyl)nicotinic acid, a compound with significant interest in drug development.

Chemical Information

2-(Trifluoromethyl)nicotinic acid is a fluorinated pyridinecarboxylic acid derivative. It serves as a crucial intermediate in the synthesis of various pharmacologically active compounds, most notably as a precursor to potent enzyme inhibitors.[1][2][3] Its chemical structure features a pyridine ring substituted with a carboxylic acid group and a trifluoromethyl group, the latter of which significantly influences the molecule's electronic properties and biological activity.[4]

Physical and Chemical Properties

The fundamental physical and chemical properties of 2-(Trifluoromethyl)nicotinic acid are summarized in the table below.

Property	Value	Reference
CAS Number	131747-43-8	[4]
Molecular Formula	C ₇ H ₄ F ₃ NO ₂	[4]
Molecular Weight	191.11 g/mol	
Appearance	White to light brown powder or crystal	[1]
Melting Point	184 to 188 °C	[4]
Boiling Point	259.9 ± 40.0 °C at 760 mmHg	[4]
Density	1.5 g/cm ³	[4]
Solubility	Moderately soluble in alcohol solvents	[4]

Safety and Handling

2-(Trifluoromethyl)nicotinic acid is classified as an irritant and requires careful handling in a laboratory setting.[5]

Hazard Identification and Precautionary Measures

Hazard Statement	Precautionary Measures	Reference
H315: Causes skin irritation	P264: Wash hands and face thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362+P364: Take off contaminated clothing and wash it before reuse.	
H319: Causes serious eye irritation	P280: Wear eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.	
Environmental Hazard	Poses a significant risk to aquatic environments. Undiluted or large quantities should not come into contact with groundwater, waterways, or sewage systems.	[4]

Storage

Store in a tightly closed container in a cool, dry, and well-ventilated place.[4] It should be kept away from oxidizing agents.[4]

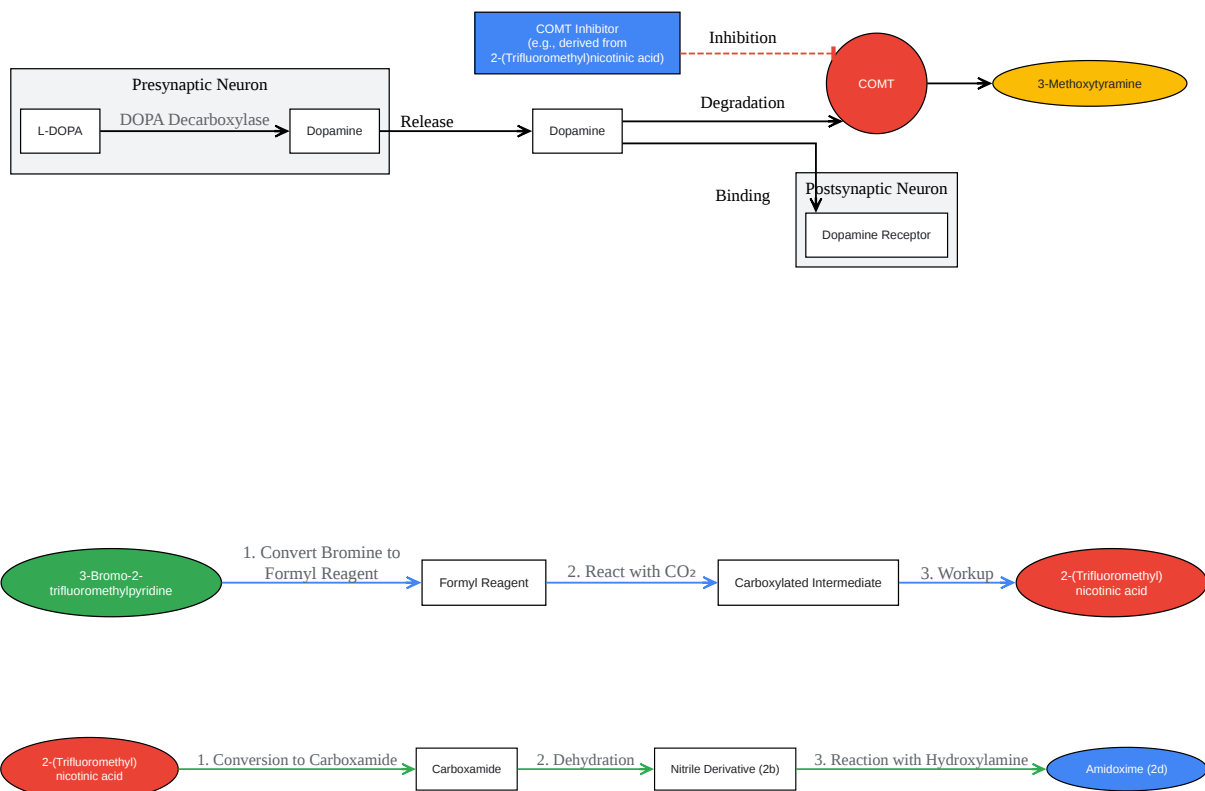
Biological Significance and Applications

The primary significance of 2-(Trifluoromethyl)nicotinic acid in drug development lies in its role as a key building block for the synthesis of Catechol-O-methyltransferase (COMT) inhibitors.[1][2][3] COMT is an enzyme involved in the degradation of catecholamine neurotransmitters.[1] Inhibitors of this enzyme are utilized in the management of Parkinson's disease.[1]

Specifically, 2-(Trifluoromethyl)nicotinic acid is a precursor to BIA 9-1059, a potent and peripherally selective COMT inhibitor.[1] Derivatives of this acid have also been investigated as potential dual inhibitors for the HIV-1 reverse transcriptase.[6]

Signaling Pathway: COMT Inhibition

The following diagram illustrates the metabolic pathway of catecholamines and the role of COMT inhibition.



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Collection - Efficient Synthesis of 2-(Trifluoromethyl)nicotinic Acid Derivatives from Simple Fluorinated Precursors - Organic Letters - Figshare [figshare.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Page loading... [guidechem.com]
- 5. fishersci.com [fishersci.com]
- 6. mdpi.com [mdpi.com]
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Phone: (601) 213-4426

Email: info@benchchem.com